

# Technical Guide: 3,3-Difluoro-1-hydroxy-cyclobutanecarboxylic Acid

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## Compound of Interest

Compound Name: 3,3-Difluoro-1-hydroxy-cyclobutanecarboxylic acid

CAS No.: 2297599-09-6

Cat. No.: B3000036

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## Executive Summary

**3,3-Difluoro-1-hydroxy-cyclobutanecarboxylic acid** (CAS 2297599-09-6) is a specialized fluorinated building block used in modern medicinal chemistry. It serves as a conformationally restricted, metabolically stable bioisostere for alpha-hydroxy acids and related polar motifs. This guide details its physicochemical profile, synthetic methodology via the cyanohydrin route, and strategic applications in drug design, specifically focusing on its role in modulating pKa and blocking metabolic soft spots.

## Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

This compound combines a strained cyclobutane ring with a gem-difluoro motif and an alpha-hydroxy acid functionality. The fluorine atoms at the C3 position exert a strong electron-withdrawing inductive effect ( $-I$ ), which significantly lowers the pKa of the carboxylic acid compared to the non-fluorinated analog, while the hydroxyl group provides a handle for hydrogen bonding or further functionalization.

| Property          | Data                                                                       |
|-------------------|----------------------------------------------------------------------------|
| CAS Number        | 2297599-09-6                                                               |
| IUPAC Name        | 3,3-Difluoro-1-hydroxycyclobutane-1-carboxylic acid                        |
| Molecular Formula |                                                                            |
| Molecular Weight  | 152.10 g/mol                                                               |
| Appearance        | White to off-white crystalline solid                                       |
| Solubility        | Soluble in MeOH, DMSO, THF; Moderate in                                    |
| pKa (Predicted)   | ~3.2 – 3.5 (Lower than typical aliphatic acids due to<br>-fluorine effect) |
| LogP (Predicted)  | ~0.5 – 0.8 (Fluorine increases lipophilicity vs. hydroxy-cyclobutane)      |

## Structural Identifiers

- SMILES:OC1(CC(F)(F)C1)C(=O)O
- InChI:InChI=1S/C5H6F2O3/c6-4(7)1-5(10,2-4)3(8)9/h10H,1-2H2,(H,8,9)
- Key Structural Features:
  - Gem-difluoro group ( ): Metabolic blocker; inductive electron withdrawal.
  - Quaternary Center (C1): Prevents racemization (achiral if symmetric, but the molecule has a plane of symmetry); restricts conformation.

## Synthetic Methodology: The Cyanohydrin Route

The most robust and scalable synthesis for 1-hydroxy-cyclobutanecarboxylic acids typically proceeds via the addition of a cyanide source to the corresponding ketone, followed by hydrolysis. For the 3,3-difluoro derivative, the starting material is 3,3-difluorocyclobutanone.

## Experimental Workflow

### Step 1: Formation of the Cyanohydrin

The reaction of 3,3-difluorocyclobutanone with trimethylsilyl cyanide (TMSCN) is preferred over HCN gas for safety and yield. Zinc iodide (

) acts as a Lewis acid catalyst.

- Reagents: 3,3-Difluorocyclobutanone, TMSCN (1.2 equiv),  
(cat.),  
or THF.
- Conditions:  
, 2-4 hours.
- Mechanism: Nucleophilic attack of the cyanide ion on the carbonyl carbon. The gem-difluoro group at C3 creates a dipole that may slightly deactivate the ketone electrophilically, but the reaction generally proceeds with high conversion.

### Step 2: Acid Hydrolysis

The intermediate silyl ether or free cyanohydrin is hydrolyzed using concentrated mineral acid. This step converts the nitrile (

) to the carboxylic acid (

) and cleaves the TMS group.

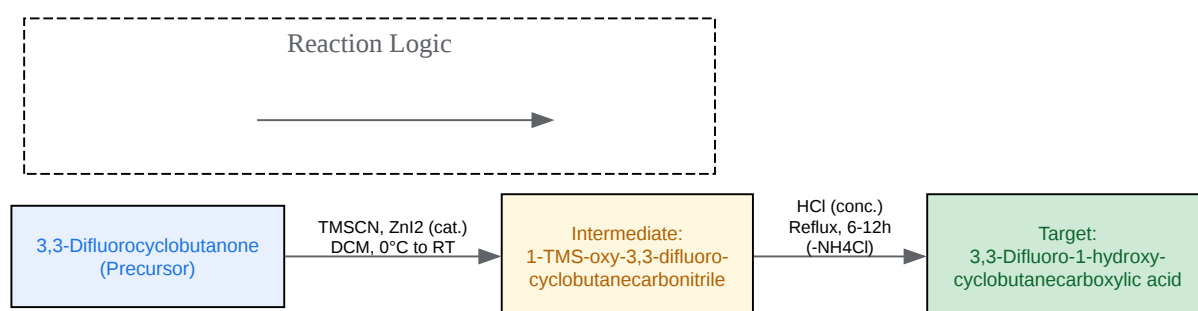
- Reagents: Conc.

or

(6M to 12M).

- Conditions: Reflux ( ), 4-12 hours.
- Workup: The product is extracted into ethyl acetate or ether. Due to its high polarity and water solubility, "salting out" with NaCl is often required during extraction.

## Visualization of Synthesis Pathway



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Figure 1: Standard synthetic route via cyanohydrin formation and acid hydrolysis.

## Structural Characterization (Spectroscopy)[4]

Validating the structure requires confirming the presence of the quaternary center and the gem-difluoro motif.

## Nuclear Magnetic Resonance (NMR)[3][4][5]

- NMR: This is the most diagnostic tool.
  - Expect a singlet or a AB quartet (if the environment is chiral or conformationally locked, though typically averaged in solution) around -80 to -100 ppm.
  - The absence of vicinal proton coupling (H-F) simplifies the spectrum compared to mono-fluoro analogs, but long-range coupling (

) to the methylene protons is common.

- NMR:
  - Methylene Protons ( and ): These will appear as a complex multiplet (approx. 2.5 – 3.2 ppm) due to coupling with the fluorine atoms ( ).
  - Hydroxyl Proton: Broad singlet, chemical shift is concentration-dependent (typically 4.0 – 6.0 ppm in ).
- NMR:
  - Carbonyl ( ): ~175 ppm.<sup>[1]</sup>
  - C3 ( ): Triplet ( ) around 115-125 ppm.
  - C1 (Quaternary): Distinct singlet or weak multiplet around 70-75 ppm.

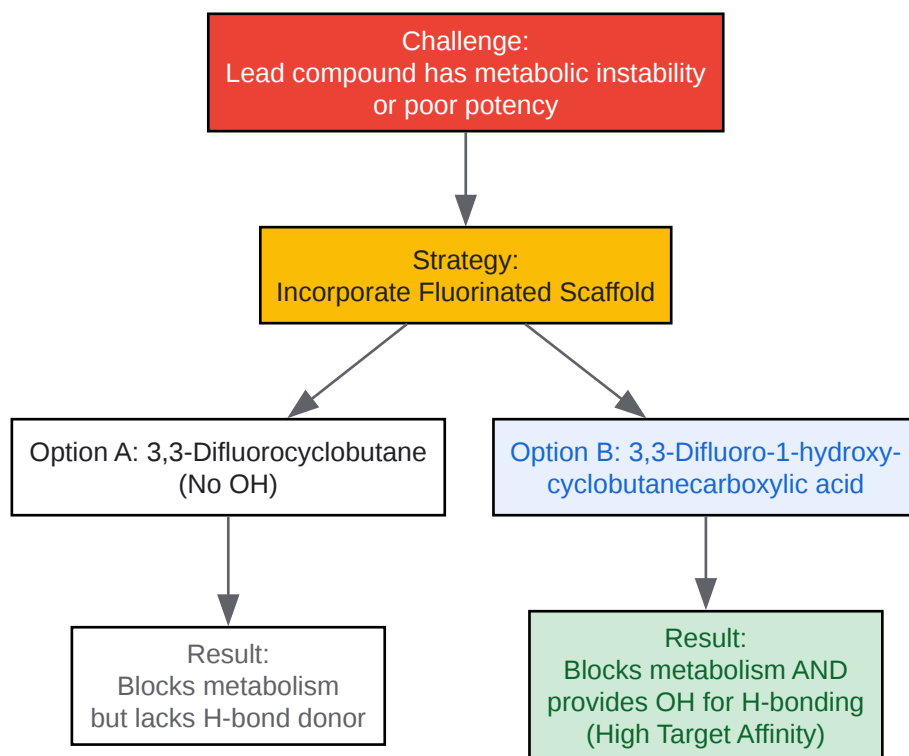
## Medicinal Chemistry Applications

### Bioisosterism and Design Rationale

Researchers utilize **3,3-difluoro-1-hydroxy-cyclobutanecarboxylic acid** to replace traditional alpha-hydroxy acids (like glycolic or lactic acid moieties) or even amino acid residues.

- **Metabolic Stability:** The C3 position in cyclobutane is a common site for oxidative metabolism (hydroxylation). Installing a gem-difluoro group blocks this "soft spot," extending the half-life ( ) of the drug candidate.
- **Acidity Modulation:** The electron-withdrawing fluorines lower the pKa of the carboxylic acid. This can increase the fraction of the molecule that is ionized at physiological pH, potentially altering solubility and protein binding affinity.
- **Conformational Restriction:** The cyclobutane ring locks the relative orientation of the hydroxyl and carboxyl groups, reducing entropy penalties upon binding to a target enzyme or receptor.

## Decision Logic for Scaffold Selection



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Figure 2: Decision tree for selecting the 1-hydroxy-3,3-difluoro scaffold in lead optimization.

## Handling and Safety

- Hazard Classification: Irritant (Skin Irrit. 2, Eye Irrit. 2A, STOT SE 3).
- Personal Protective Equipment (PPE): Wear nitrile gloves, safety goggles, and a lab coat. Handle within a chemical fume hood to avoid inhalation of dust.
- Storage: Store in a cool, dry place. Keep container tightly closed. Hydroscopic nature is possible due to the hydroxy acid functionality; desiccated storage is recommended.

## References

- Sigma-Aldrich / Merck. 3,3-Difluorocyclobutanecarboxylic acid (Non-hydroxy analog reference for properties). Accessed 2026. [Link](#)
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- PubChem. 3,3-Difluoro-1-(trifluoromethyl)cyclobutane-1-carboxylic acid (Structural Analog). [2] CID 135392993. [2] Accessed 2026. [Link](#)
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## Sources

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- 2. 3,3-Difluoro-1-(trifluoromethyl)cyclobutane-1-carboxylic acid | C<sub>6</sub>H<sub>5</sub>F<sub>5</sub>O<sub>2</sub> | CID 135392993 - PubChem [pubchem.ncbi.nlm.nih.gov]

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